

use of Lithium 1-pentynyl- in nucleophilic addition reactions

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Lithium, 1-pentynyl-

CAS No.: 18643-50-0

Cat. No.: S8807662

[Get Quote](#)

Chemical Profile of Lithium 1-Pentynyl-

The table below summarizes the key identifiers and physical properties of this reagent [1].

Property	Description
CAS Number	18643-50-0
IUPAC Name	lithium;pent-1-yne
Molecular Formula	C ₅ H ₇ Li
Molecular Weight	74.1 g/mol
Canonical SMILES	[Li+].CCCC#[C-]
Key Structural Feature	Terminal alkyne group with lithium counterion

Applications and Reactivity

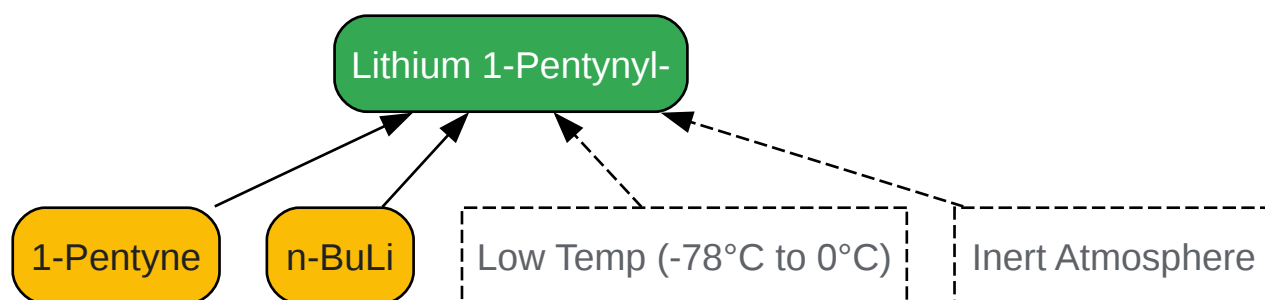
As an organolithium reagent, Lithium 1-pentynyl- is a strong nucleophile and base. Its primary applications in organic synthesis are summarized below [1].

Application Category	Description & Utility
Nucleophilic Addition	Acts as a carbon nucleophile, attacking electrophiles like carbonyl compounds (aldehydes, ketones) to form propargylic alcohols after hydrolysis.
Deprotonation	Can deprotonate weak acids, generating new carbanions for further reaction with electrophiles.
Coupling Reactions	Used in carbon-carbon bond-forming coupling reactions to build larger, more complex organic molecules.
Material Science	Serves as a building block or initiator in polymer chemistry and the development of new materials.

Handling and Synthesis Considerations

While exact protocols are unavailable, working with this reagent requires strict safety measures and controlled synthesis conditions [1] [2] [3].

- **Handling and Stability:** Lithium 1-pentynyl- is highly **air- and moisture-sensitive**. It must be handled under an inert atmosphere (e.g., argon or nitrogen) using rigorously anhydrous solvents and Schlenk-line techniques. It is typically prepared and used in situ rather than isolated and stored [1] [3].
- **Synthesis:** A common route to this and similar lithium acetylides is the **direct lithiation of the terminal alkyne**. This involves treating 1-pentyne with a strong lithium base, such as **n-butyllithium**, in an aprotic solvent like tetrahydrofuran (THF) or diethyl ether at low temperatures (e.g., -78 °C to 0 °C) [1].



Click to download full resolution via product page

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Buy Lithium, 1-pentynyl- | 18643-50-0 [smolecule.com]
2. Organolithium reagent [en.wikipedia.org]
3. preparation of alkenes by reaction of lithium ... [orgsyn.org]

To cite this document: Smolecule. [use of Lithium 1-pentynyl- in nucleophilic addition reactions]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b8807662#use-of-lithium-1-pentynyl-in-nucleophilic-addition-reactions>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com